Spectroscopic Profile of Methyl 4-Bromopicolinate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 4-Bromopicolinate*
CAS No.:	*29681-42-3*
Cat. No.:	*B144560*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **Methyl 4-Bromopicolinate** (CAS No. 29681-42-3), a key intermediate in pharmaceutical and agrochemical research.[1] This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Understanding the spectroscopic signature of this molecule is paramount for its synthesis, purification, and characterization in various research and development applications.

Introduction to **Methyl 4-Bromopicolinate**

Methyl 4-bromopicolinate, with the molecular formula $C_7H_6BrNO_2$ and a molecular weight of 216.03 g/mol , is a substituted pyridine derivative.[2] Its structure, featuring a bromine atom at the 4-position and a methyl ester at the 2-position of the pyridine ring, makes it a versatile building block in organic synthesis. The precise characterization of this compound is crucial for ensuring the purity and identity of downstream products. This guide elucidates the structural information that can be gleaned from its spectroscopic data.

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Molecular Structure:

Caption: Molecular structure of **Methyl 4-Bromopicolinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **Methyl 4-Bromopicolinate**, based on established principles of chemical shifts and coupling constants for pyridine derivatives.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **Methyl 4-Bromopicolinate** is expected to show three distinct signals in the aromatic region corresponding to the three protons on the pyridine ring, and one signal in the aliphatic region for the methyl ester protons.

Predicted ^{1}H NMR Data:

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~8.6 - 8.8	Doublet	~5.0	H-6
~8.0 - 8.2	Singlet (or narrow doublet)	-	H-3
~7.7 - 7.9	Doublet of doublets	~5.0, ~1.5	H-5
~3.9 - 4.0	Singlet	-	$-OCH_3$

Rationale for Assignments:

- H-6: This proton is adjacent to the nitrogen atom, which is strongly electron-withdrawing, causing a significant downfield shift. It will appear as a doublet due to coupling with H-5.
- H-3: This proton is situated between the ester group and the bromine atom. Its chemical shift is influenced by both substituents. It is expected to show minimal coupling to other protons, appearing as a singlet or a very narrow doublet.

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- H-5: This proton is ortho to the bromine atom and meta to the nitrogen and the ester group. It will be split into a doublet of doublets by coupling to H-6 and a smaller long-range coupling to H-3.

- -OCH_3: The methyl protons of the ester group will appear as a sharp singlet in the upfield region, as they are not coupled to any other protons.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **Methyl 4-Bromopicolinate** is predicted to display seven distinct signals, corresponding to the seven carbon atoms in the molecule.

Predicted ^{13}C NMR Data:

Chemical Shift (δ, ppm)	Assignment
~165 - 167	C=O (ester)
~150 - 152	C-6
~148 - 150	C-2
~140 - 142	C-4
~128 - 130	C-5
~125 - 127	C-3
~52 - 54	-OCH_3

Rationale for Assignments:

- C=O: The carbonyl carbon of the ester group will resonate at the most downfield position due to the strong deshielding effect of the two oxygen atoms.

- C-2 and C-6: These carbons are attached to the electronegative nitrogen atom and are therefore shifted downfield. C-2, being attached to the ester group, will likely be the most downfield of the aromatic carbons.

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- C-4: The carbon atom bearing the bromine atom will also be shifted downfield due to the inductive effect of the halogen.
- C-3 and C-5: These are the CH carbons of the pyridine ring, and their chemical shifts are influenced by the surrounding substituents.
- -OCH_3: The methyl carbon of the ester group will appear at the most upfield position in the spectrum.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Methyl 4-Bromopicolinate** is expected to show characteristic absorption bands for the aromatic ring, the ester group, and the carbon-bromine bond. While a publicly available, fully assigned spectrum is not readily accessible, information from suppliers indicates that FTIR spectra have been recorded.[2]

Predicted IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
~3100 - 3000	Weak to Medium	Aromatic C-H stretch
~2950 - 2850	Weak	Aliphatic C-H stretch (-OCH_3)
~1720 - 1740	Strong	C=O stretch (ester)
~1600 - 1450	Medium to Strong	C=C and C=N ring stretching
~1300 - 1100	Strong	C-O stretch (ester)
~800 - 600	Medium to Strong	C-Br stretch

Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty ATR accessory.

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- Place a small amount of the solid **Methyl 4-Bromopicolinate** sample onto the center of the ATR crystal.
- Apply pressure using the ATR press to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum of the sample.
- Clean the ATR crystal thoroughly after the measurement.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

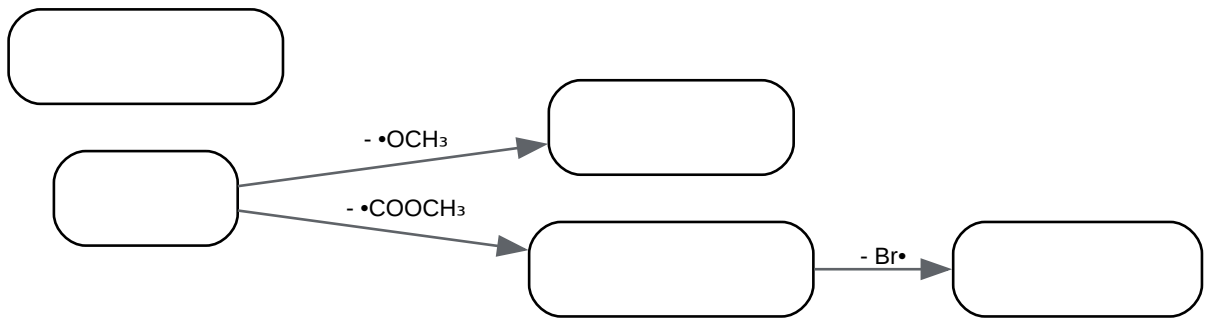
Mass Spectrometry Data:

The electrospray ionization (ESI) mass spectrum of **Methyl 4-Bromopicolinate** is expected to show a prominent protonated molecular ion peak ($[M+H]^+$). Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in approximately a 1:1 ratio, the molecular ion peak will appear as a characteristic doublet with a mass difference of 2 Da.

- $[M+H]^+$: m/z 216 (for ^{79}Br) and 218 (for ^{81}Br).[1]

Fragmentation Pathway:

Under electron impact (EI) or collision-induced dissociation (CID), the molecular ion of **Methyl 4-Bromopicolinate** is expected to undergo fragmentation. A logical fragmentation pathway is visualized below.



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Caption: Plausible mass spectrometry fragmentation pathway for **Methyl 4-Bromopicolinate**.

Interpretation of Fragmentation:

- Loss of a methoxy radical (•OCH_3): This would result in a fragment ion at m/z 184/186.
- Loss of the entire ester group as a radical (•$COOCH_3$): This would lead to a fragment at m/z 156/158, corresponding to the 4-bromopyridinium cation.
- Loss of a bromine radical (Br•) from the 4-bromopyridinium cation: This would produce a fragment ion at m/z 77.

Conclusion

The spectroscopic data presented in this guide provide a detailed and authoritative framework for the characterization of **Methyl 4-Bromopicolinate**. The predicted ^{1}H and ^{13}C NMR spectra, in conjunction with the expected IR absorption bands and mass spectrometric fragmentation patterns, offer a robust analytical toolkit for researchers. Adherence to the described experimental protocols will ensure the acquisition of high-quality data, enabling the unambiguous identification and purity assessment of this important synthetic intermediate.

References

- PubChem. **Methyl 4-bromopicolinate**. [Link]

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Sources

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